

Essential Safety and Operational Guide for 3-Quinolinecarboxaldehyde

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Compound of Interest

Compound Name: 3-Quinolinecarboxaldehyde

Cat. No.: B083401

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of **3-Quinolinecarboxaldehyde**, including detailed personal protective equipment (PPE) requirements, step-by-step operational procedures, and compliant disposal plans.

Key Physical and Chemical Properties

A thorough understanding of the compound's properties is the foundation of safe laboratory practices.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO[1][2][3]
Molecular Weight	157.17 g/mol [1][4]
Appearance	White to yellow powder or solid[2][5]
Melting Point	68-71 °C[2][4][5]
Boiling Point	128 °C at 1 mmHg[2][5]
Solubility	Soluble in DMSO and DMF[6]

Hazard Identification and Personal Protective Equipment (PPE)

3-Quinolinecarboxaldehyde is classified with the following hazards:

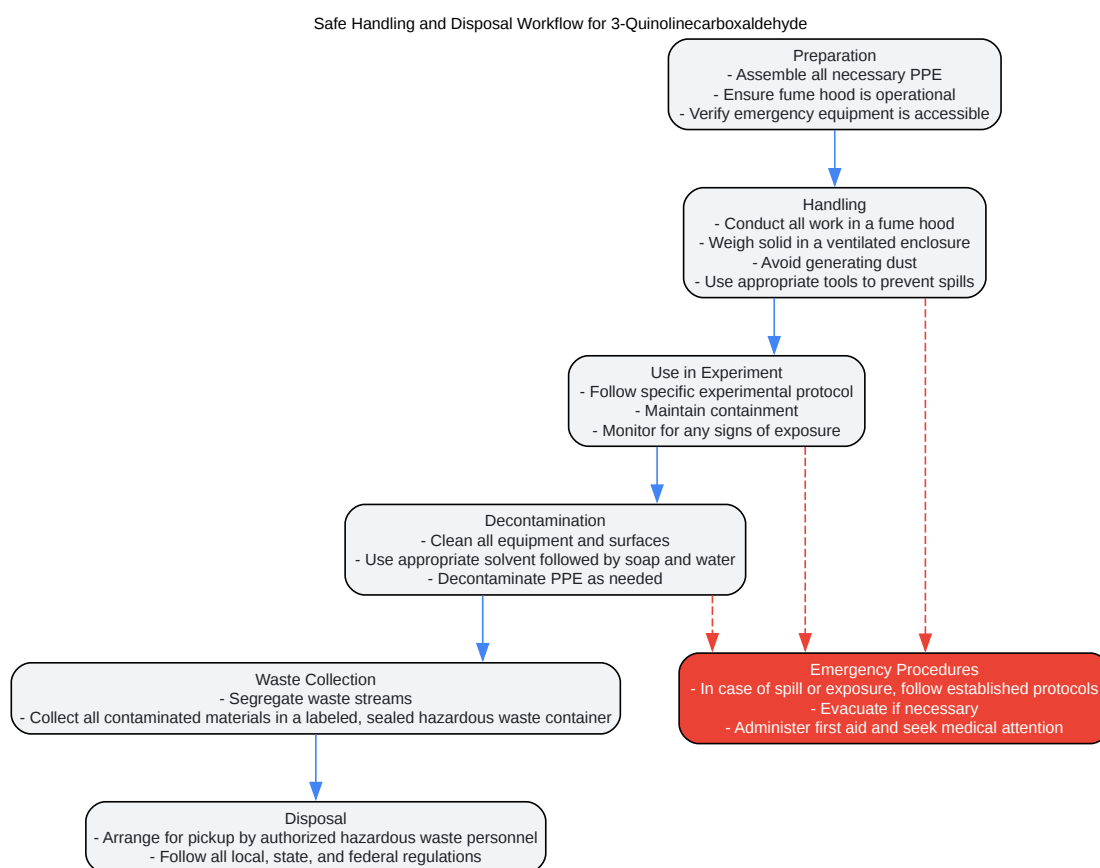
- Causes skin irritation (H315).[\[1\]](#)[\[7\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)[\[7\]](#)
- May cause respiratory irritation (H335).[\[1\]](#)[\[7\]](#)

To mitigate these risks, strict adherence to the following PPE guidelines is mandatory.

Protection Level	Equipment	Specifications & Rationale
Primary (Minimum Requirement)	Safety Goggles	Must meet ANSI Z87.1 or European Standard EN166 to protect against chemical splashes.[6][8]
Nitrile Gloves	Provides short-term protection. Inspect before each use and change immediately upon contact.[4][6]	
Laboratory Coat	A flame-resistant lab coat with a buttoned front is recommended to protect skin and clothing.[6]	
Closed-toe Shoes	Must cover the entire foot to protect against spills.[6]	
Secondary (Recommended for specific procedures)	Face Shield	Required when there is a significant splash hazard or for highly exothermic reactions.[6]
Chemical-resistant Apron	Recommended when handling larger quantities or during procedures with a high risk of splashing.[6]	
Respiratory Protection	Use a NIOSH-approved N95 dust mask or equivalent respirator if engineering controls (e.g., fume hood) are insufficient, especially when handling the powder form.[4][6]	

Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the logical workflow for the safe handling of **3-Quinolincarboxaldehyde** from initial preparation to final disposal.



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Caption: Logical workflow for handling **3-Quinolinecarboxaldehyde**.

Procedural Guidance

Step-by-Step Handling Protocol

Adherence to a strict protocol is crucial to minimize exposure and ensure a safe working environment.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[6\]](#)[\[8\]](#)
 - Conduct all handling and experimental procedures within a certified chemical fume hood to ensure adequate ventilation.[\[6\]](#)
 - Don all required primary PPE, including safety goggles, nitrile gloves, and a lab coat.
- Material Handling:
 - When weighing the solid compound, use a balance inside a fume hood or a ventilated enclosure to prevent the inhalation of fine particles.[\[6\]](#)
 - Avoid direct contact with skin and eyes.[\[6\]](#)
 - Do not breathe in dust or aerosols.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- During the Experiment:
 - Keep the container tightly closed when not in use.[\[7\]](#)[\[8\]](#)
 - Be aware of incompatibilities; keep the compound away from strong oxidizing agents and strong bases.[\[6\]](#)[\[8\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[7\]](#)[\[8\]](#)[\[9\]](#) Seek medical

attention.[7][8][9]

- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[7][8][9] Remove contact lenses if present and easy to do so.[7][8][9] Continue rinsing and get immediate medical attention.[7][8][9]
- Inhalation: Remove the individual from the exposure area to fresh air.[7][8] If breathing is difficult or if symptoms such as respiratory irritation persist, seek medical attention.[7][8][9]
- Spill: For solid spills, carefully sweep up the material to avoid generating dust and place it in a clearly labeled, sealed container for hazardous waste.[8][10] Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[10] All materials used for cleanup must be disposed of as hazardous waste.[10]

Storage and Disposal Plan

Proper storage and disposal are essential to maintain a safe laboratory and comply with regulations.

- Storage: Store in a cool, dry, and well-ventilated place.[7][8][11] Keep the container tightly closed and consider refrigeration.[7][8]
- Waste Collection: Collect all waste material, including empty containers, contaminated gloves, and other disposable items, in a designated and properly labeled hazardous waste container.[6]
- Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with all local, state, and federal regulations.[7][8][10] Never dispose of this compound down the drain or in general waste streams.[10] Chemical waste generators must consult with their institution's environmental health and safety department to ensure complete and accurate classification and disposal procedures.[8]

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